

# Safe Disposal of SKF 82958 Hydrobromide: A Procedural Guide

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Compound of Interes	t	
Compound Name:	Skf 82958	
Cat. No.:	B1669153	Get Quote

For researchers, scientists, and drug development professionals utilizing **SKF 82958** hydrobromide, a dopamine D1 receptor full agonist, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection. This guide provides essential, step-by-step information for the appropriate disposal of this compound.

## **Immediate Safety and Handling Considerations**

**SKF 82958** hydrobromide is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] It has no assigned hazard pictograms, signal words, or hazard statements.[1] However, as a standard practice in a laboratory setting, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound.

#### Key Safety Data:

Hazard Classification	Rating	System
Health	0	NFPA/HMIS
Fire	0	NFPA/HMIS
Reactivity	0	NFPA/HMIS

Data sourced from the Cayman Chemical Safety Data Sheet (SDS) for **SKF 82958** (hydrobromide).[1]



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## **Step-by-Step Disposal Procedures**

The disposal method for **SKF 82958** hydrobromide depends on the quantity and local regulations.

For Small Quantities:

According to its Safety Data Sheet, smaller quantities of **SKF 82958** hydrobromide can be disposed of with household waste.[1]

For Larger Quantities and Uncleaned Packaging:

- Consult Local Regulations: Always consult with your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.
- Chemical Waste Container: Transfer the SKF 82958 hydrobromide to a designated and properly labeled chemical waste container.
- Disposal Manifest: Ensure the waste is collected by a licensed chemical waste disposal company.

**Environmental Precautions:** 

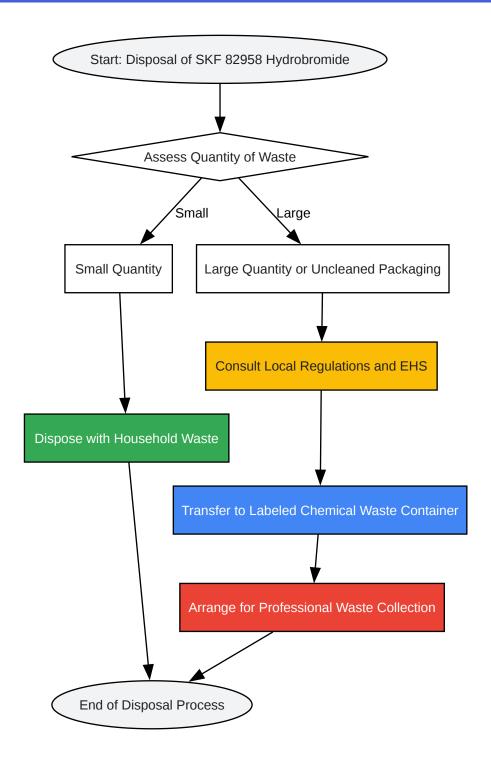
**SKF 82958** hydrobromide is classified as "Water hazard class 1 (Self-assessment): slightly hazardous for water".[1] To prevent environmental contamination:

- Do not allow the undiluted product or large quantities to enter drains, sewers, surface water, or ground water.[1]
- In case of a spill, pick up the material mechanically.[1]

## **Disposal Decision Workflow**

The following diagram illustrates the logical steps for determining the proper disposal procedure for **SKF 82958** hydrobromide.





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Caption: Logical workflow for the disposal of SKF 82958 hydrobromide.

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### References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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